

tert-Butyl thiophen-2-ylcarbamate chemical properties

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Compound of Interest

Compound Name: *tert-Butyl thiophen-2-ylcarbamate*

Cat. No.: B184355

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Technical Guide: *tert-Butyl thiophen-2-ylcarbamate*

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical properties, synthesis, and applications of **tert-Butyl thiophen-2-ylcarbamate** (CAS No. 56267-50-6). The information is intended to support research and development activities in organic synthesis, medicinal chemistry, and materials science.

Chemical Identity and Physicochemical Properties

tert-Butyl thiophen-2-ylcarbamate is a heterocyclic organic compound featuring a thiophene ring functionalized with a tert-butoxycarbonyl (Boc) protected amine group. This structure makes it a valuable intermediate in the synthesis of more complex molecules.^[1] Its key identifiers and properties are summarized below.

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	tert-butyl N-thiophen-2-ylcarbamate	N/A
Synonyms	tert-Butyl N-(2-thienyl)carbamate, 2-(N-Boc-amino)thiophene	[1]
CAS Number	56267-50-6	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₃ NO ₂ S	[1] [3] [5]
Molecular Weight	199.27 g/mol	[1] [3] [4]
Melting Point	151 - 152 °C (303.8 - 305.6 °F)	[2]
Appearance	White to off-white crystalline powder	[1]
Solubility	Insoluble in water	[2]
XLogP3	2.5	N/A

Table 2: Crystallographic Data[\[5\]](#)

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pca2 ₁
a	11.732 (2) Å
b	8.6513 (17) Å
c	9.879 (2) Å
Volume (V)	1002.7 (3) Å ³
Z	4
Dihedral Angle	15.79 (14)° (between thiophene ring and carbamate group)

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **tert-Butyl thiophen-2-ylcarbamate**.

Table 3: Spectroscopic Properties

Spectrum Type	Data	Source(s)
¹ H NMR	(400 MHz, CDCl ₃): δ = 6.9 (br, 1H, –NH), 6.79 (m, 2H, –CH), 6.5 (dd, 1H, –CH), 1.5 (s, 9H, tBu)	[5]
FT-IR	The experimental FT-IR spectrum (4000-400 cm ⁻¹) has been recorded and analyzed in the solid phase.	N/A

Experimental Protocols

Synthesis via Curtius Rearrangement

The title compound is commonly prepared through a typical Curtius Rearrangement reaction.[5]

Materials:

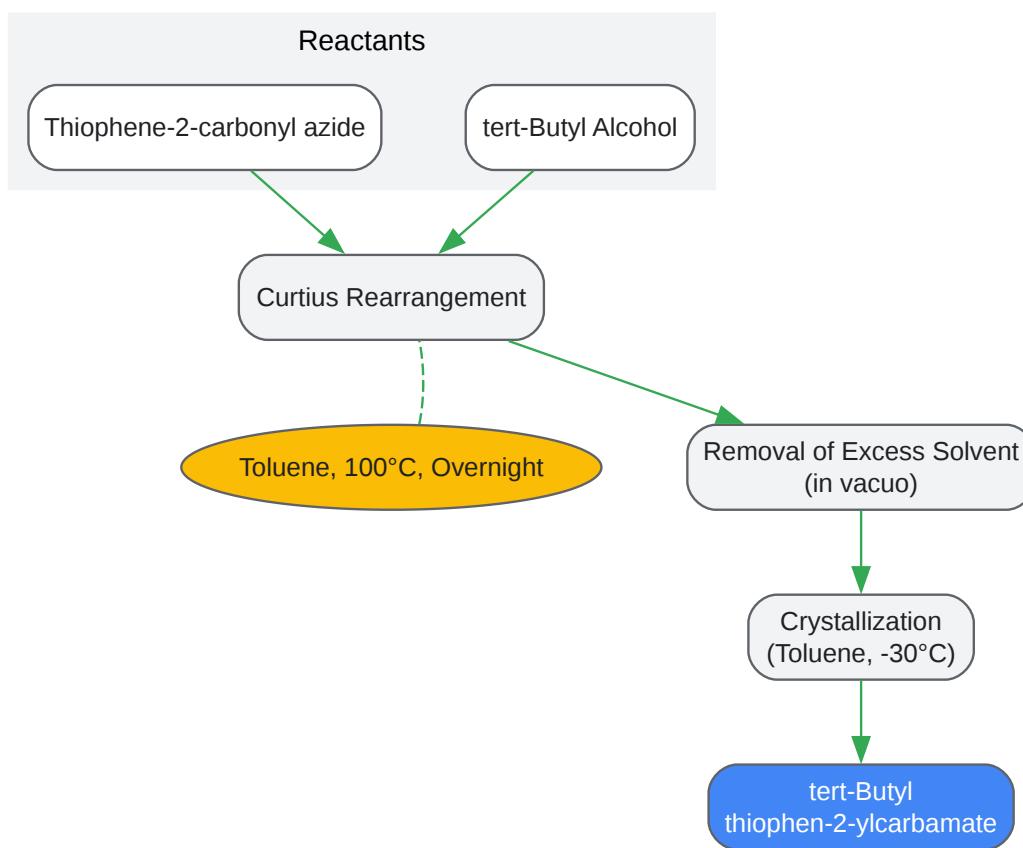
- Thiophene-2-carbonyl azide (1.0 equivalent, e.g., 270 mg, 1.77 mmol)
- tert-Butyl alcohol (1.0 equivalent, e.g., 131 mg, 1.77 mmol)
- Toluene (e.g., 15 ml)

Procedure:

- Dissolve thiophene-2-carbonyl azide and tert-butyl alcohol in toluene in a suitable reaction flask.[5]
- Heat the solution at 100 °C overnight.[5]

- After the reaction is complete, remove the excess solvent and unreacted tert-butyl alcohol in *vacuo*.^[5]
- To obtain crystals suitable for X-ray analysis, dissolve the crude product in toluene and cool the solution to -30 °C.^[5]

Synthesis Workflow of tert-Butyl thiophen-2-ylcarbamate



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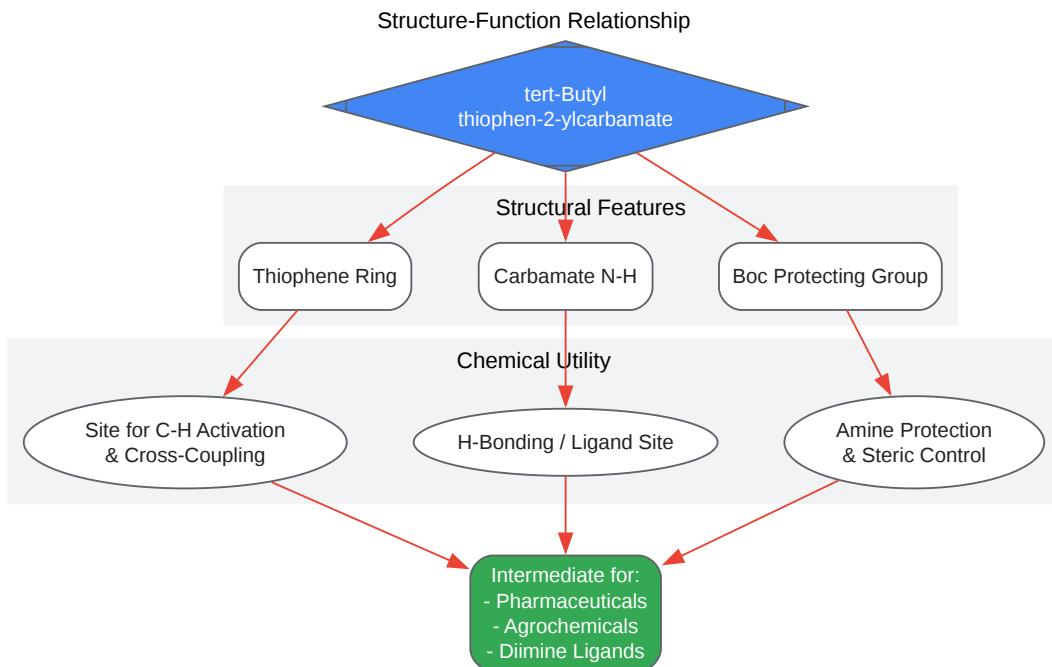
Caption: Synthesis workflow via Curtius Rearrangement.

Applications and Reactivity

tert-Butyl thiophen-2-ylcarbamate is a versatile building block in synthetic chemistry, primarily due to the distinct reactivity of its functional groups.

- Precursor for Ligand Synthesis: It serves as a key precursor in the synthesis of diimine ligands, which are suitable for forming metal complexes.[\[5\]](#)
- Intermediate in Agrochemicals and Pharmaceuticals: The compound is a valuable intermediate for developing novel pesticides, herbicides, and potential drug candidates.[\[1\]](#) The thiophene ring enhances reactivity and selectivity in various chemical transformations.[\[1\]](#)
- Role in C-H Activation Chemistry: The thiophene moiety is amenable to palladium-catalyzed direct 5-arylation, allowing for the construction of complex biaryl structures.

The utility of this compound stems directly from its molecular architecture. The Boc group serves as a robust protecting group for the amine, which can be removed under acidic conditions. The thiophene ring provides a site for electrophilic substitution and metal-catalyzed cross-coupling reactions, while the N-H bond of the carbamate can participate in hydrogen bonding or act as a coordination site in ligands.



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Caption: Relationship between structure and chemical utility.

Safety and Handling

tert-Butyl thiophen-2-ylcarbamate requires careful handling in a laboratory setting. The compound is classified with the following hazards:

- Causes skin irritation.
- Causes serious eye irritation.

- May cause respiratory irritation.

Handling Recommendations:

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and appropriate lab clothing.[\[2\]](#)
- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[\[2\]](#)
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[\[2\]](#)
- Incompatibilities: Avoid contact with strong acids.[\[2\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.

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